

Unveiling N1-Methoxymethyl Picrinine: A Technical Overview of its Discovery and Isolation

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587898*

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Abstract

N1-Methoxymethyl picrinine, an indole alkaloid, has been identified as a constituent of the leaves of *Alstonia scholaris*. This technical guide provides a comprehensive overview of the available information surrounding its discovery and isolation. While the primary literature detailing the initial isolation and full characterization remains largely inaccessible, this document collates the existing data, including its physicochemical properties and the general methodologies for isolating similar alkaloids. This guide also presents data for the parent compound, picrinine, to offer a comparative context and highlights the need for further research to fully elucidate the biological activity and therapeutic potential of **N1-Methoxymethyl picrinine**.

Introduction

N1-Methoxymethyl picrinine is a derivative of picrinine, an akuammiline alkaloid found in the leaves of *Alstonia scholaris*[1]. This plant has a history of use in traditional medicine, prompting scientific investigation into its chemical constituents. The addition of a methoxymethyl group at the N1 position of the indole nucleus distinguishes this compound from its more well-known parent, picrinine. The structural modification may influence its biological activity, making it a compound of interest for further pharmacological investigation.

Physicochemical Properties

Based on available data, the fundamental properties of **N1-Methoxymethyl picrinine** are summarized below.

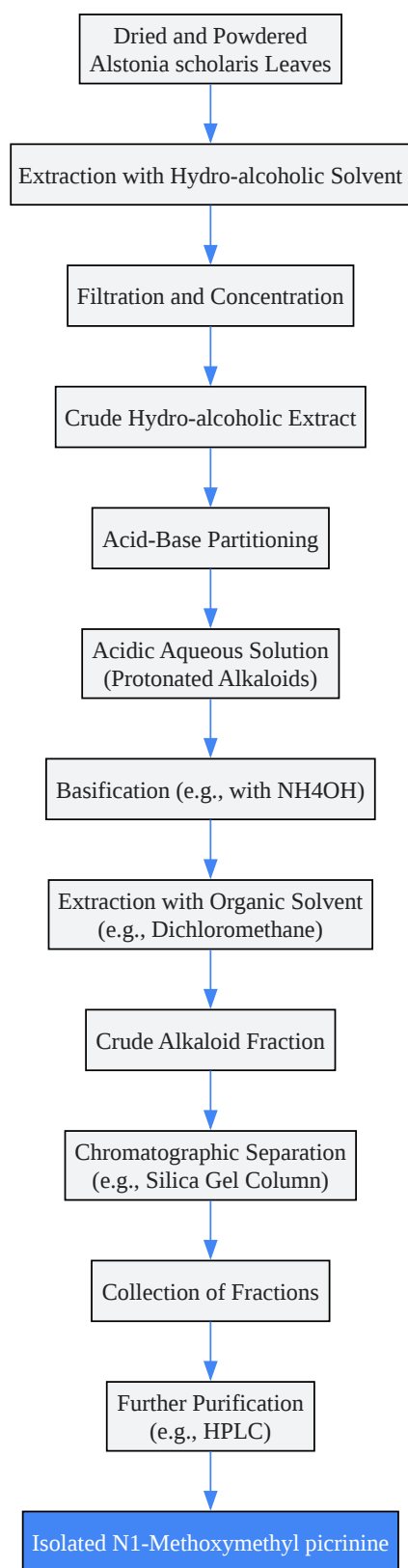
Property	Value	Source
Chemical Name	N1-Methoxymethyl picrinine	MedChemExpress
CAS Number	1158845-78-3	[1]
Molecular Formula	C22H26N2O4	BioCrick
Molecular Weight	382.45 g/mol	BioCrick
Source	Leaves of <i>Alstonia scholaris</i>	[1] [2]

Discovery and Isolation

N1-Methoxymethyl picrinine was first reported as a natural product isolated from the leaves of *Alstonia scholaris* in a 2009 publication by Wang et al.[\[2\]](#). The study, titled "Two new 2,3-secofernane triterpenoids and an indole alkaloid from the leaves of *Alstonia scholaris*," describes its isolation from a hydro-alcoholic extract of the plant material[\[2\]](#).

General Experimental Protocol for Alkaloid Isolation from *Alstonia scholaris*

While the specific, detailed experimental protocol for the isolation of **N1-Methoxymethyl picrinine** from the original publication could not be accessed, a general workflow for the isolation of alkaloids from plant sources is presented below. This process typically involves extraction, acid-base partitioning, and chromatographic separation.



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General workflow for alkaloid isolation.

Structural Characterization

The structure of **N1-Methoxymethyl picrinine** was established using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy, as reported in the 2009 publication by Wang et al.[\[3\]](#).

Spectroscopic Data

Detailed ¹H and ¹³C NMR data and high-resolution mass spectrometry (HRMS) data from the primary literature are not publicly available at this time. For reference, the parent compound, picrinine, has been extensively studied, and its spectroscopic data are well-documented.

Note: The following table presents data for picrinine, not **N1-Methoxymethyl picrinine**, and is provided for comparative purposes only.

Picrinine	¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	¹³ C NMR (CDCl ₃ , 100 MHz) δ (ppm)
Position	Chemical Shift	Chemical Shift
1	-	140.2
2	-	103.2
3	4.15 (s)	68.9
5	3.68 (dd, J=11.2, 4.8 Hz)	53.1
6	2.15 (m), 1.85 (m)	33.5
7	-	129.5
8	7.28 (d, J=7.6 Hz)	124.3
9	7.05 (t, J=7.6 Hz)	122.8
10	7.18 (t, J=7.6 Hz)	128.4
11	6.80 (d, J=7.6 Hz)	109.8
12	-	151.8
13	-	88.1
14	2.65 (d, J=14.0 Hz), 2.35 (d, J=14.0 Hz)	40.1
15	2.85 (m)	50.2
16	5.95 (s)	96.4
18	1.80 (s)	21.2
19	-	78.2
20	4.95 (q, J=6.8 Hz)	70.1
21	1.55 (d, J=6.8 Hz)	18.9
OMe	3.85 (s)	55.4

Data adapted from publicly available sources for picrinine.

Biological Activity

To date, there are no specific pharmacological studies published on **N1-Methoxymethyl picrinine**. The biological activity of the parent compound, picrinine, has been reported to exhibit anti-inflammatory properties through the inhibition of the 5-lipoxygenase enzyme[4]. It is plausible that **N1-Methoxymethyl picrinine** may exhibit similar or distinct biological activities, warranting further investigation.

Signaling Pathways

There is currently no information available in the scientific literature regarding the specific signaling pathways modulated by **N1-Methoxymethyl picrinine**.

Conclusion and Future Directions

N1-Methoxymethyl picrinine is a naturally occurring indole alkaloid isolated from *Alstonia scholaris*. While its discovery and basic physicochemical properties have been documented, a significant gap in knowledge exists regarding its detailed isolation protocol, comprehensive spectroscopic characterization, and biological activity. The lack of accessible primary literature hinders a complete understanding of this compound.

Future research should focus on the following:

- **Re-isolation and Full Characterization:** A detailed protocol for the isolation of **N1-Methoxymethyl picrinine** should be established, and its structure should be unequivocally confirmed using modern spectroscopic techniques (1D and 2D NMR, HRMS).
- **Pharmacological Screening:** The biological activities of **N1-Methoxymethyl picrinine** should be systematically investigated. Screening assays for cytotoxic, anti-inflammatory, antimicrobial, and other relevant activities are crucial to uncover its therapeutic potential.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, further studies to elucidate the underlying mechanism of action and identify the molecular targets and signaling pathways involved will be necessary.

The synthesis of **N1-Methoxymethyl picrinine** would also provide a renewable source for extensive biological evaluation and the development of structure-activity relationships. The information presented in this guide serves as a foundation for researchers to pursue these critical next steps in the exploration of **N1-Methoxymethyl picrinine**.

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